

# "4,4-Bis(methylthio)but-3-en-2-one" IUPAC name and synonyms

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4,4-Bis(methylthio)but-3-en-2-one

Cat. No.: B1278399

[Get Quote](#)

An In-depth Technical Guide to **4,4-Bis(methylthio)but-3-en-2-one**

This technical guide provides a comprehensive overview of **4,4-Bis(methylthio)but-3-en-2-one**, tailored for researchers, scientists, and professionals in drug development and chemical synthesis.

## Nomenclature

The compound "**4,4-Bis(methylthio)but-3-en-2-one**" is recognized by several names across chemical literature and databases.

IUPAC Name: **4,4-bis(methylthio)but-3-en-2-one**

Synonyms:

- 3-Buten-2-one, 4,4-bis(methylthio)-[1]
- 4,4-bis(methylsulfanyl)but-3-en-2-one[1]
- 4,4-Di(methylmercapto)-3-buten-2-one[1]
- 1,1-bis(methylthio)but-1-en-3-one[1]
- 4,4-Bis(methylthio)-3-buten-2-one[1]

## Chemical and Physical Properties

A summary of the key quantitative data for **4,4-Bis(methylthio)but-3-en-2-one** is presented below. This data is essential for experimental design, including reaction setup, purification, and storage.

| Property           | Value                       | Source    |
|--------------------|-----------------------------|-----------|
| CAS Number         | 17649-86-4                  | [2][3][4] |
| Molecular Formula  | C6H10OS2                    | [3][4]    |
| Molecular Weight   | 162.26 g/mol                | [3]       |
| Melting Point      | 66-69 °C                    | [3]       |
| Purity             | Typically available at 95%+ | [1]       |
| Storage Conditions | 2-8°C, Inert Gas            | [4][5]    |

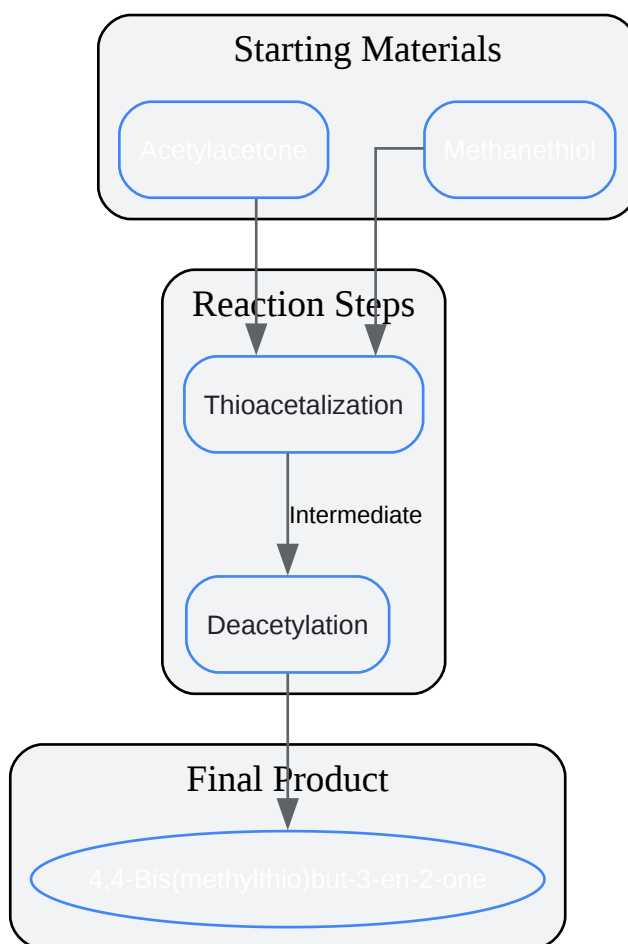
## Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **4,4-Bis(methylthio)but-3-en-2-one** is not readily available in the provided search results, a general synthetic approach can be inferred from the synthesis of analogous compounds, such as 4,4-diethylthio/benzylthio-but-3-en-2-ones.[6] The likely synthesis involves the acid-catalyzed deacetylation of a suitable precursor.

A plausible synthetic route is outlined in the workflow diagram below. This would typically involve the reaction of a  $\beta$ -diketone with methanethiol in the presence of an acid catalyst to form the thioketal, followed by a selective deacetylation to yield the final product.

## Logical Relationships and Workflows

The following diagram illustrates a potential synthetic workflow for **4,4-Bis(methylthio)but-3-en-2-one** based on related chemical transformations.



[Click to download full resolution via product page](#)

Caption: A potential synthetic workflow for **4,4-Bis(methylthio)but-3-en-2-one**.

## Applications

**4,4-Bis(methylthio)but-3-en-2-one** is primarily utilized as a flavor and fragrance ingredient.[5] Its strong, sulfurous aroma with tropical fruit-like notes makes it a valuable component in the food industry for enhancing passion fruit, guava, and other exotic fruit flavors in various products.[5][7] It also finds use in perfumery to introduce unique fruity-sulfur characteristics to fragrance compositions.[5]

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 3-Buten-2-one, 4,4-bis(methylthio)- | 17649-86-4 | lookchem [lookchem.com]
- 2. 4,4-bis(methylthio)but-3-en-2-one | 17649-86-4 [chemicalbook.com]
- 3. hoffmanchemicals.com [hoffmanchemicals.com]
- 4. 17649-86-4|4,4-Bis(methylthio)but-3-en-2-one|BLD Pharm [bldpharm.com]
- 5. 4,4-Bis(methylthio)but-3-en-2-one [myskinrecipes.com]
- 6. Synthesis of 4,4-Diethylthio/benzylthio-but-3-en-2-one and Application as Odorless Thiol Equivalents in Thioacetalization | Semantic Scholar [semanticscholar.org]
- 7. 4,4-Bis(methylthio)but-3-en-2-one [myskinrecipes.com]
- To cite this document: BenchChem. ["4,4-Bis(methylthio)but-3-en-2-one" IUPAC name and synonyms]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1278399#4-4-bis-methylthio-but-3-en-2-one-iupac-name-and-synonyms]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)